

Tribufos: A Comprehensive Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: *Tribufos*

Cat. No.: *B1683236*

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Introduction

Tribufos, a colorless to pale yellow liquid with a characteristic skunk-like or mercaptan-like odor, is an organophosphate compound primarily used as a defoliant for cotton plants to facilitate mechanical harvesting.^[1] Its systematic name is S,S,S-Tributyl phosphorothioate. This technical guide provides an in-depth overview of the chemical and physical properties of **Tribufos**, its molecular structure, and relevant experimental methodologies for its analysis.

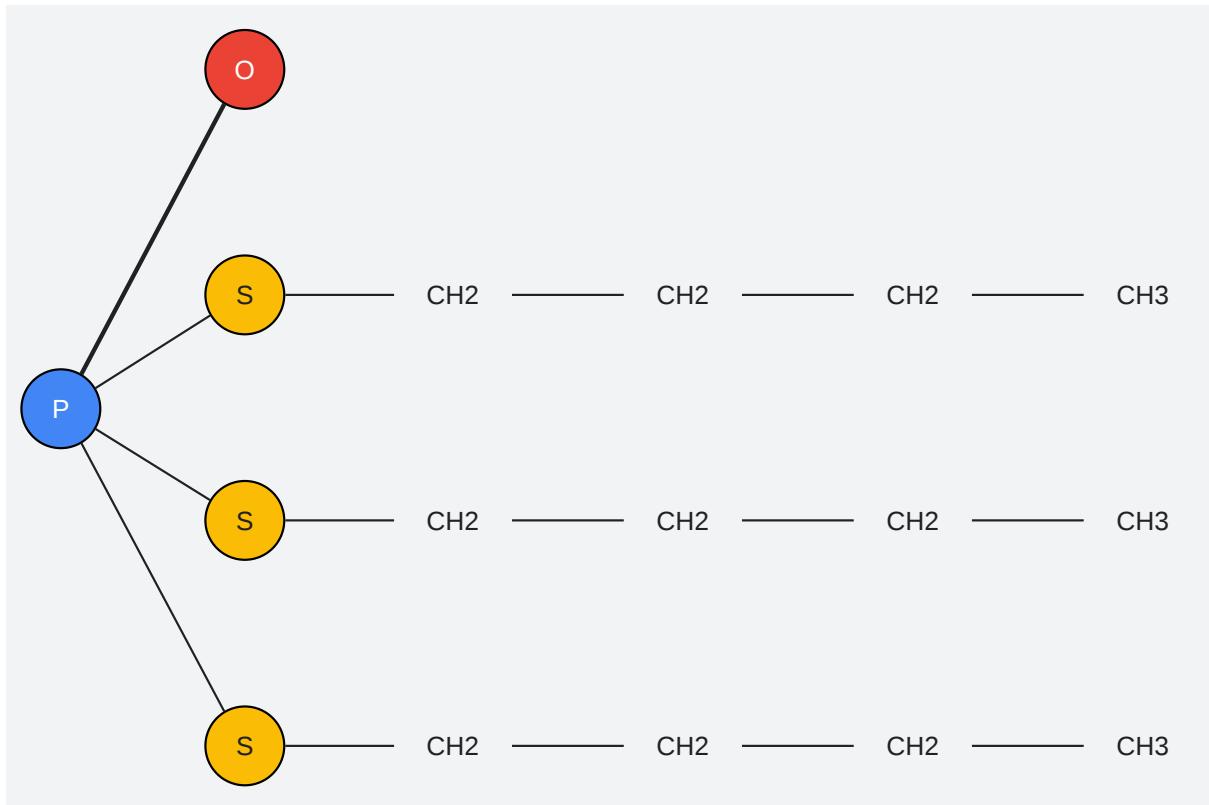
Chemical and Physical Properties

The following table summarizes the key quantitative chemical and physical properties of **Tribufos**.

Property	Value	Reference(s)
Molecular Formula	$C_{12}H_{27}OPS_3$	[1]
Molecular Weight	314.5 g/mol	[1]
CAS Number	78-48-8	[1]
Appearance	Colorless to pale yellow liquid	[1] [2]
Odor	Skunk-like or mercaptan-like	[1]
Melting Point	< -25 °C	[1]
Boiling Point	150 °C at 0.3 mmHg	[3]
Density	1.057 g/cm³ at 20 °C	[1]
Vapor Pressure	1.7×10^{-6} mm Hg at 20 °C	[4]
Water Solubility	2.3 mg/L at 20 °C	[2]
Solubility in Organic Solvents	Soluble in aliphatic, aromatic, and chlorinated hydrocarbons and alcohols. [2] Miscible with dichloromethane, n-hexane, 2-propanol, and toluene. [1]	[1] [2]
Log Kow (Octanol-Water Partition Coefficient)	5.7	[1]
Henry's Law Constant	2.94×10^{-7} atm·m³/mol at 25 °C	[1]

Chemical Structure

The chemical structure of **Tribufos** consists of a central phosphorus atom double-bonded to an oxygen atom and single-bonded to three thiabutyl groups.



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Caption: 2D Chemical Structure of **Tribufos** (S,S,S-Tributyl phosphorotrithioate).

Experimental Protocols

Detailed experimental protocols for the determination of the chemical and physical properties of **Tribufos** are crucial for regulatory and research purposes. Below are generalized methodologies based on standard analytical techniques.

Determination of Tribufos Concentration by Gas Chromatography-Mass Spectrometry (GC-MS)

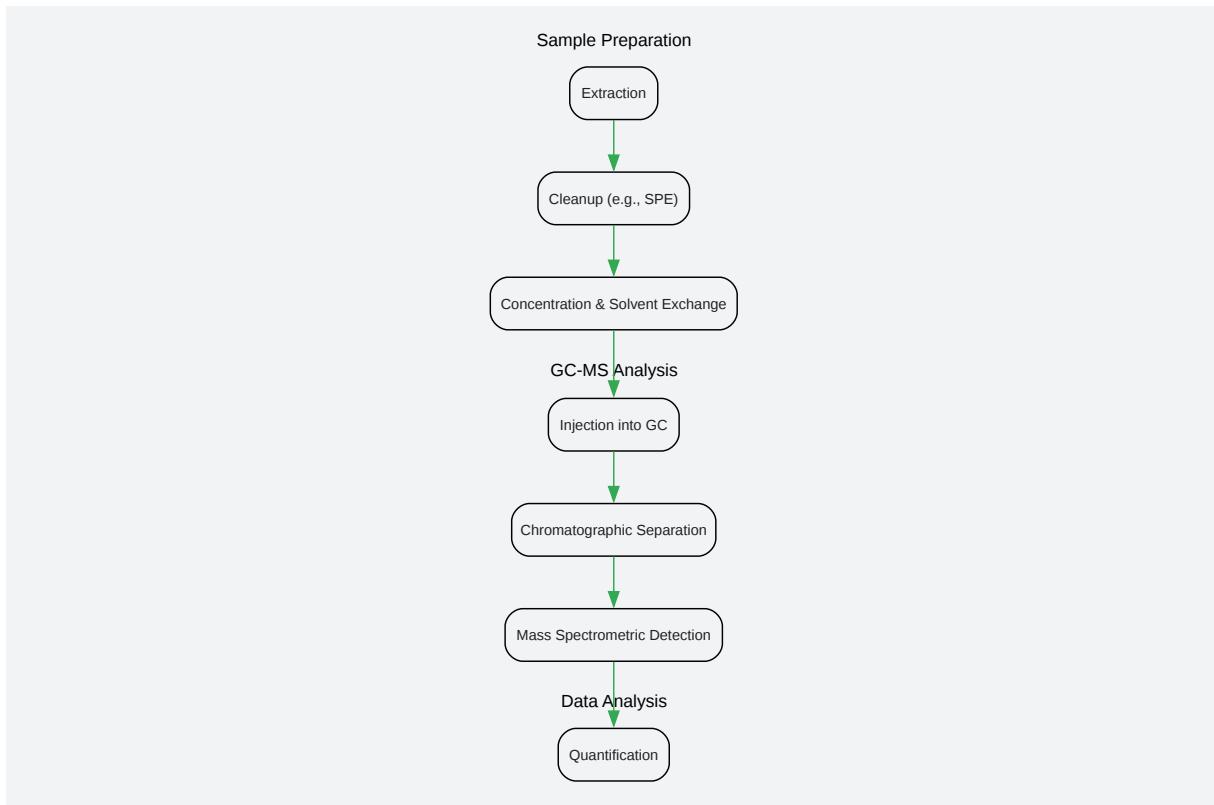
This method is suitable for the quantitative analysis of **Tribufos** in various matrices, such as environmental samples or biological tissues.

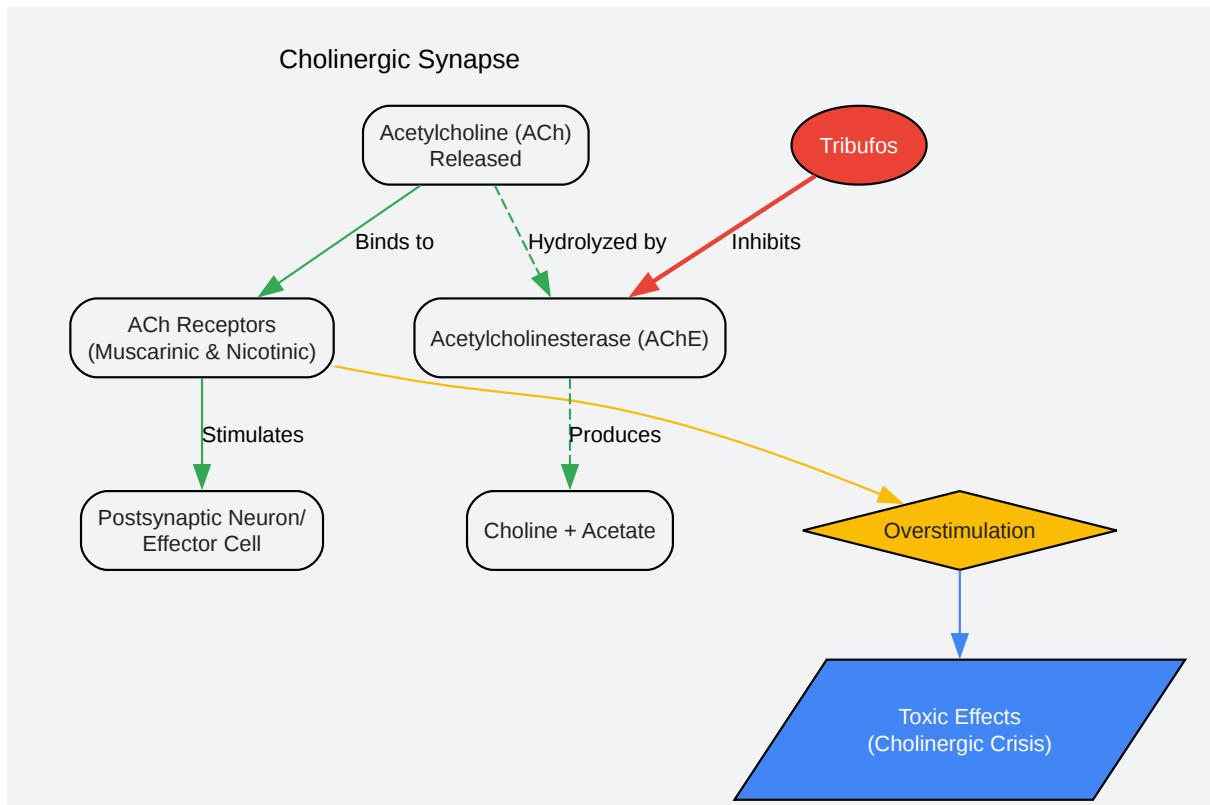
1. Sample Preparation:

- Extraction: The extraction solvent will depend on the matrix. For water samples, liquid-liquid extraction with a nonpolar solvent like dichloromethane or hexane is common. For solid samples (e.g., soil, tissue), techniques like Soxhlet extraction or pressurized liquid extraction with an appropriate solvent mixture (e.g., acetone/hexane) can be used.
- Cleanup: The crude extract may require cleanup to remove interfering substances. This can be achieved using solid-phase extraction (SPE) with cartridges packed with materials like silica gel or Florisil.
- Concentration and Solvent Exchange: The cleaned-up extract is typically concentrated under a gentle stream of nitrogen and the solvent is exchanged to one suitable for GC-MS analysis (e.g., hexane or isooctane).

2. GC-MS Analysis:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer is used.
- Column: A nonpolar capillary column, such as a DB-5ms or HP-5ms, is typically employed.
- Injector: A split/splitless injector is commonly used. For trace analysis, a large volume injection technique may be employed.
- Oven Temperature Program: A temperature gradient is used to separate the components of the sample. A typical program might start at a low temperature (e.g., 60°C), ramp up to a high temperature (e.g., 300°C), and hold for a few minutes.
- Mass Spectrometer: The mass spectrometer is operated in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for quantitative analysis, which offers higher sensitivity and selectivity.
- Quantification: A calibration curve is generated using standard solutions of **Tribufos** of known concentrations. The concentration of **Tribufos** in the sample is determined by comparing its peak area to the calibration curve.





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